

# Pomarose storage conditions stability

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Pomarose

CAS No.: 357650-26-1

Cat. No.: S13163193

Get Quote

## Pomarose Stability Overview

**Pomarose** ((2E,5Z)-5,6,7-trimethylocta-2,5-dien-4-one) is valued for its fruity-rose odor, but its **stereochemical instability** is a primary challenge. The olfactorily active (2E,5Z) isomer can equilibrate to the nearly odorless (2E,5E) isomer, leading to a loss of fragrance profile in your products or experiments [1].

The key stability concern is **acid-catalyzed isomerization**. Trace acids, even those potentially leached from glass containers, can accelerate this process [1].

## Storage & Handling Guidelines

Based on the identified degradation pathways, the following storage conditions are recommended to maximize stability.

Factor	Recommended Condition	Rationale & Consequences
Container Material	Polyethylene or coated aluminum	Prevents acid catalysis catalyzed by trace acids in glass [1].
pH of Formulations	Maintain pH > 6	Inhibits acid-catalyzed isomerization [1].

Factor	Recommended Condition	Rationale & Consequences
Isomerization Half-Life	12 days (in glass at room temp)	Indicates the timescale of degradation if improperly stored [1].

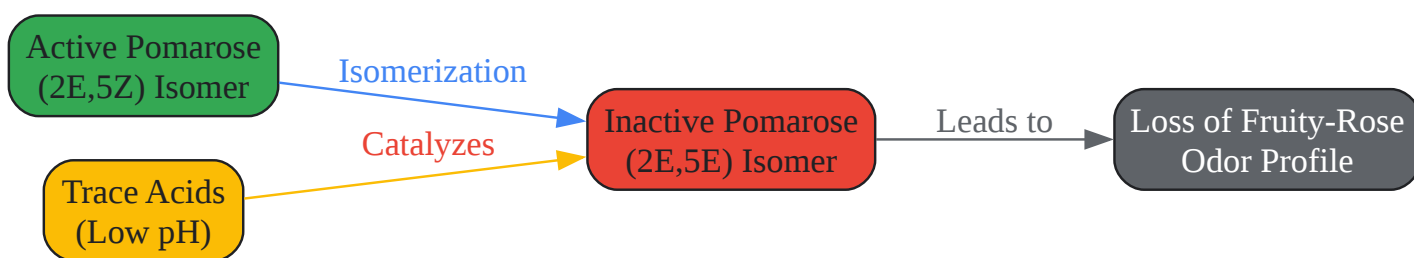
## Experimental Monitoring & Analysis

To monitor stability and detect degradation in your experiments, you can use the following analytical methods.

Method	Target of Analysis	Application Note
Chromatography	Separation of (2E,5Z) and (2E,5E) isomers	Essential for quantifying the ratio of active to inactive isomers over time [1].
Olfactory Evaluation	Sensory perception	Correlates chemical changes with odor profile loss; threshold is 0.5 ng/L air [1].

## Degradation Pathway

The core stability issue can be understood as a stereochemical change, which is illustrated below.



[Click to download full resolution via product page](#)

## Frequently Asked Questions

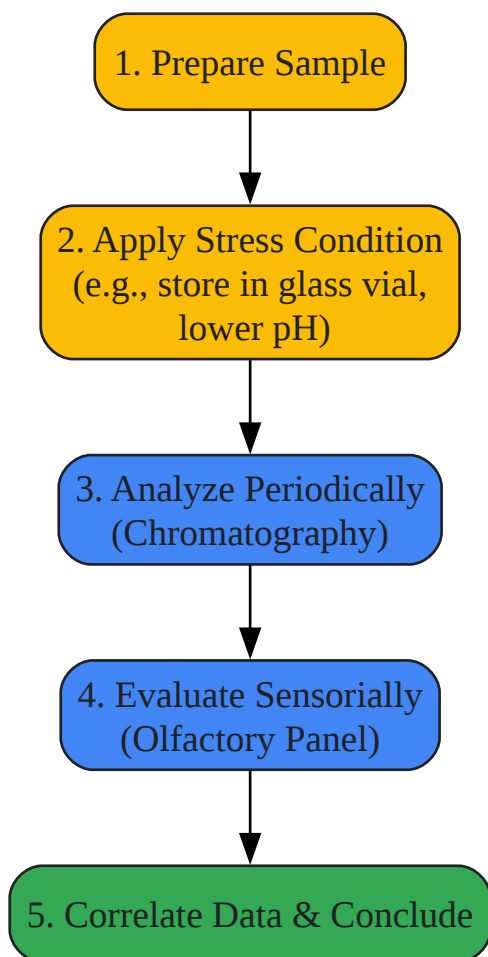
**What is the primary cause of Pomarose degradation?** The main degradation pathway is the acid-catalyzed isomerization of the olfactorily active (2E,5Z) isomer to the inactive (2E,5E) isomer. This process can be initiated by trace acids in the environment or from container materials [1].

**How can I test for Pomarose degradation in my formulation?** Employ analytical techniques like GC-MS or HPLC to separate and quantify the (2E,5Z) and (2E,5E) isomers. This should be complemented by sensory evaluation to correlate chemical changes with the loss of the desired odor profile [1].

**Are there any formulation excipients I should avoid?** You should avoid using acidic excipients. It is critical to buffer your formulations to a pH greater than 6 to prevent the initiation of the acid-catalyzed isomerization reaction [1].

## Experimental Workflow for Stability Testing

For a systematic approach to stability testing, you can follow the workflow below.



Click to download full resolution via product page

### ***Need Custom Synthesis?***

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Pomarose (357650-26-1) for sale [vulcanchem.com]

To cite this document: Smolecule. [Pomarose storage conditions stability]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b13163193#pomarose-storage-conditions-stability>]

## Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

## Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)